

A Comprehensive Technical Guide to the Safe Handling of Phytol-d5

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Compound of Interest

Compound Name: *Phytol-d5*

Cat. No.: *B15294972*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Phytol-d5**. Given the limited availability of a specific Safety Data Sheet (SDS) for **Phytol-d5**, this document synthesizes information from the SDS of its non-deuterated counterpart, Phytol, and general safety principles for deuterated compounds. Researchers should handle **Phytol-d5** with the care required for a laboratory chemical with an incomplete toxicological profile.

General Safety and Hazard Information

Deuterated compounds are generally considered non-radioactive and are stable isotopes.^[1] The primary hazards associated with **Phytol-d5** are expected to be similar to those of Phytol. Phytol is classified as a hazardous substance that can cause skin and eye irritation.^{[2][3][4][5]}

Hazard Statements for Phytol (as a proxy for **Phytol-d5**):

- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^[3]
- H335: May cause respiratory irritation.^{[3][5]}
- H413: May cause long lasting harmful effects to aquatic life.^[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.[3][4][6]
- P271: Use only outdoors or in a well-ventilated area.[3][6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][6]

Physical and Chemical Properties

Quantitative data for both **Phytol-d5** and Phytol are summarized below for comparison.

Property	Phytol-d5	Phytol
Molecular Formula	C ₂₀ H ₃₅ D ₅ O[7]	C ₂₀ H ₄₀ O[6]
Molecular Weight	301.57 g/mol [7]	296.54 g/mol [6]
CAS Number	1361929-42-1[7][8][9]	150-86-7[4][10]
Physical State	Liquid (assumed)	Liquid[6]
Boiling Point	No data available	202 - 204 °C at 13 hPa[6]
Flash Point	No data available	> 93.3 °C (> 200.0 °F) Closed Cup[3][5]
Density	No data available	0.85 g/cm ³ (approximate)[6]
Solubility	No data available	No data available[6]
Refractive Index	No data available	1.4620 to 1.4640[6]

Toxicological Data

Detailed toxicological studies on **Phytol-d5** are not readily available. The data for Phytol suggests moderate toxicity. It is crucial to handle **Phytol-d5** with appropriate caution to minimize exposure.

Route of Exposure	Species	Dose	Effect
Oral	Rat	LD50: >5000 mg/kg[2]	Low acute toxicity
Dermal	Rabbit	LD50: >5000 mg/kg[2]	Low acute toxicity
Skin	Rabbit	500 mg/24h	Moderate irritation[2]

Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.[10][11]
- Avoid inhalation of vapor or mist.[10]
- Use in a well-ventilated area or with local exhaust ventilation.[6][11]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6][11][12]
- Wash hands thoroughly after handling.[6]
- Keep away from ignition sources as it is combustible.[2]

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[10][11]
- Store in a cool, dry place.[6] Recommended storage temperature is 2-8°C.[6]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[10]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[6\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[6\]](#) Seek medical attention if irritation persists.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#) Seek medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[6\]](#)

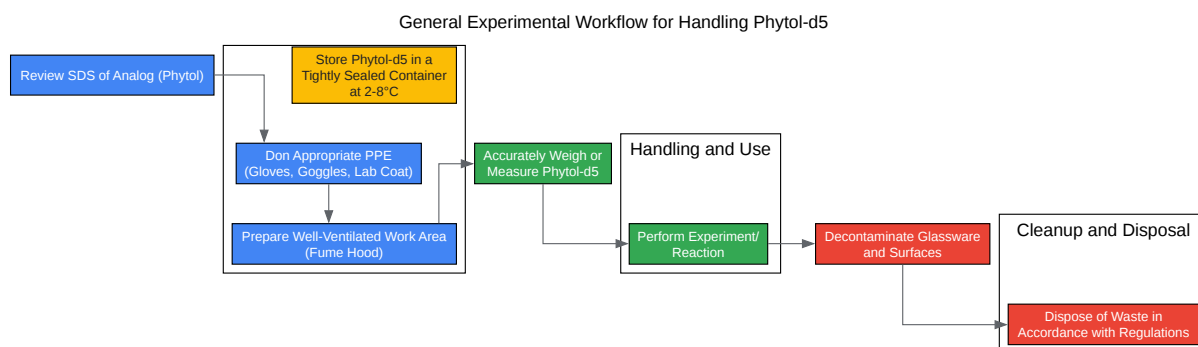
Accidental Release Measures

In the event of a spill, follow these steps:

- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Wear appropriate personal protective equipment.
- For small spills, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal.[\[11\]](#)
- For large spills, dike the area to prevent spreading and collect the material for disposal.[\[11\]](#)
- Prevent entry into waterways, sewers, basements, or confined areas.

Experimental Protocols and Workflows

While specific experimental protocols for **Phytol-d5** are not detailed in the provided search results, a general workflow for handling deuterated compounds in a research setting is outlined below. This workflow emphasizes safety and proper technique.



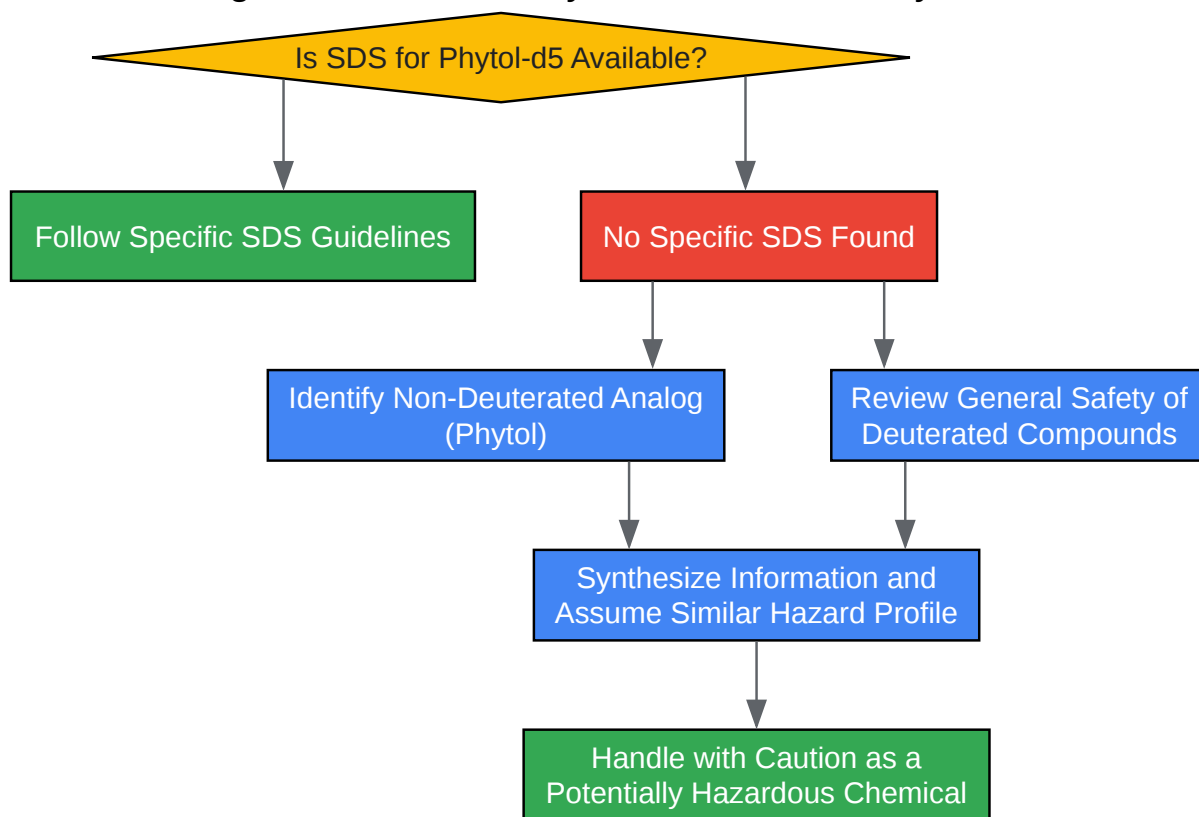
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Caption: General workflow for safely handling **Phytol-d5** in a laboratory setting.

Logical Relationships in Safety Assessment

When a specific SDS is unavailable, a logical process must be followed to assess the potential hazards.

Logical Flow for Safety Assessment of Phytol-d5



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Caption: Decision-making process for handling a chemical with limited safety data.

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